

Structural Validation of 1,12-Diacetoxydodecane: A Comparative NMR Guide

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Compound of Interest

Compound Name: 1,12-Diacetoxydodecane

CAS No.: 42236-50-0

Cat. No.: B1592311

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Executive Summary & Application Context

1,12-Diacetoxydodecane (CAS: 42236-50-0) serves as a vital "capped" intermediate. Unlike its precursor, 1,12-dodecanediol, the diacetate is hydrophobic and lacks active protons, making it an ideal protected building block for subsequent cross-coupling or polymerization reactions.

While techniques like FT-IR can confirm the presence of an ester carbonyl (approx. 1740 cm^{-1}) and GC-MS can verify molecular weight (M.W. 286.41 g/mol), neither provides the quantitative resolution required to detect partial acetylation (mono-acetate impurities) or regio-isomeric defects. High-field NMR (^1H and ^{13}C) remains the gold standard for validating the complete conversion of the terminal hydroxyl groups to acetate moieties.

Comparison of Validation Methods

Feature	¹ H / ¹³ C NMR	FT-IR	GC-MS
Structural Specificity	High (Resolves mono- vs. di-substitution)	Low (Functional group only)	Medium (Fragment analysis)
Quantification	Exact (Integral integration)	Qualitative	Semi-quantitative
Impurity Detection	Detects <1% starting material	Difficult for trace alcohols	Good for volatile impurities
Sample Recovery	Destructive (unless specialized)	Non-destructive	Destructive

Experimental Protocol: Synthesis & Acquisition

To generate the data discussed below, the following standardized protocol is recommended. This ensures the spectral data reflects a high-purity benchmark.

A. Synthesis Workflow (Brief)

- Reagents: 1,12-Dodecanediol (1.0 eq), Acetic Anhydride (2.5 eq), Pyridine (3.0 eq), DMAP (cat.).
- Conditions: Stir at RT for 4 hours.
- Workup: Quench with HCl (1M), extract with EtOAc, wash with NaHCO₃.
- Purification: Silica gel flash chromatography (Hexane/EtOAc).

B. NMR Acquisition Parameters

- Instrument: 400 MHz or higher (recommended for resolution of methylene envelope).
- Solvent: Chloroform-d (, 99.8% D) with 0.03% TMS.
- Concentration: ~15 mg (¹H) or ~40 mg (¹³C) in 0.6 mL solvent.

- Temperature: 298 K (25°C).

Comparative Spectral Analysis

A. ^1H NMR: The Diagnostic "Alpha-Shift"

The most critical validation metric is the deshielding of the terminal methylene protons. Upon acetylation, the electron-withdrawing carbonyl group shifts the signal downfield by approximately 0.4 ppm.

Table 1: ^1H NMR Chemical Shift Comparison (
)

Position	Proton Type	Precursor (1,12-Dodecanedi ol) (ppm)	Product (1,12-Diacetoxydo decane) (ppm)	Multiplicity	Validation Logic
1, 12		3.64	4.05	Triplet (Hz)	Primary Confirmation. Complete disappearance of 3.64 peak confirms 100% conversion.
Acetate		Absent	2.04	Singlet	Confirms acetyl group incorporation. [1] Integration must be 6H relative to 4H at 4.[1]05.
2, 11		1.57	1.61	Quintet/Multiplet	Slight downfield shift due to inductive effect.[1]
3-10	Bulk	1.20 - 1.40	1.26 - 1.35	Broad Multiplet	The "methylene envelope." Integration should be ~16H.[1]
-OH	Hydroxyl	~1.5 (variable)	Absent	Broad Singlet	Disappearance confirms

loss of -OH.

[1]

B. 13C NMR: Carbonyl & Alpha-Carbon Verification

Carbon NMR provides a secondary confirmation, particularly useful for ensuring no side-reactions occurred on the internal chain.

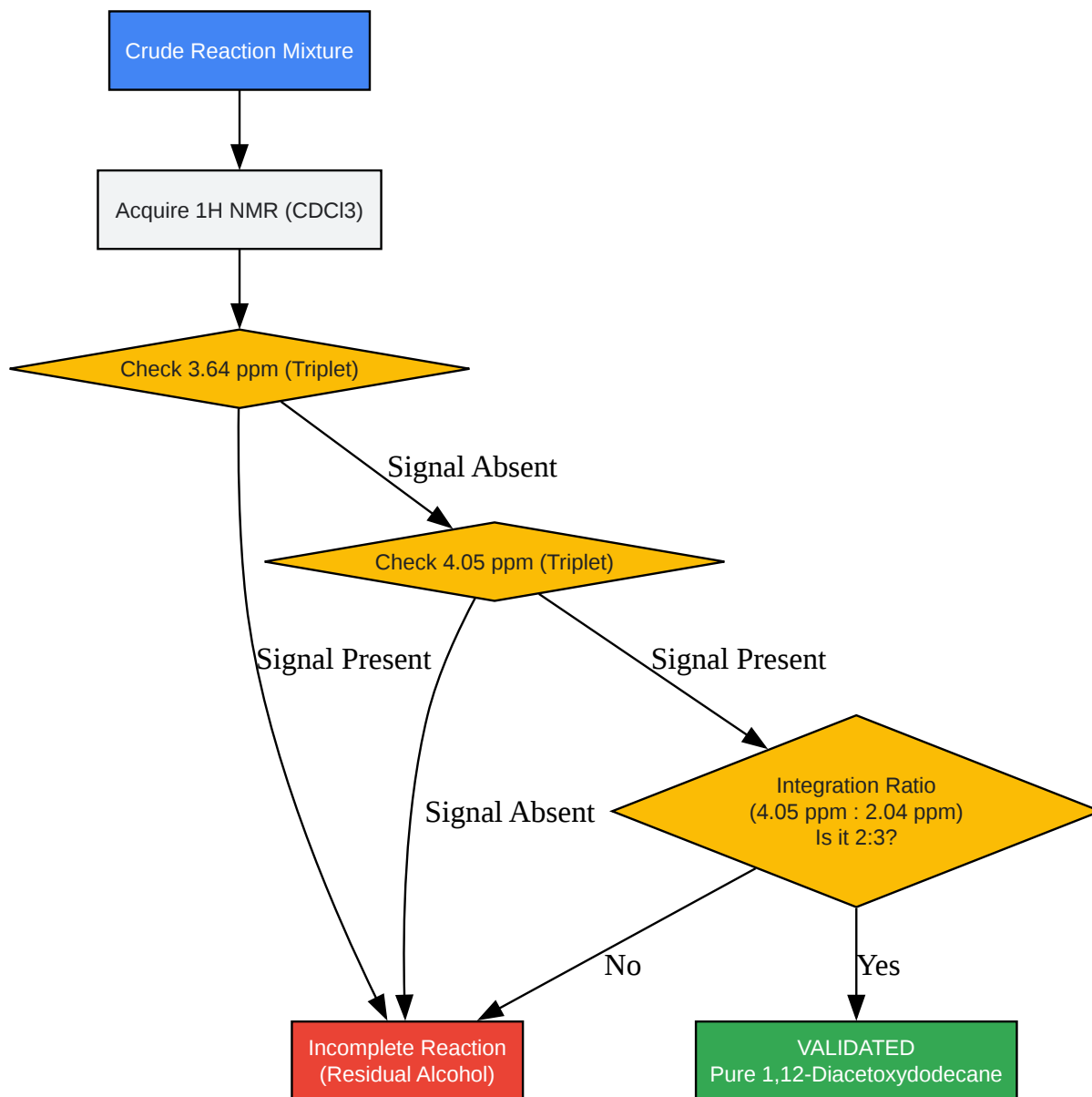
Table 2: 13C NMR Chemical Shift Comparison ()

Carbon Type	Precursor (Diol) (ppm)	Product (Diacetate) (ppm)	Validation Logic
Carbonyl ()	Absent	171.2	Diagnostic ester carbonyl signal.
-Carbon ()	63.0	64.7	Downfield shift confirms ester linkage.
Acetate Methyl	Absent	21.0	Diagnostic methyl carbon.[1]
-Carbon ()	32.8	28.6	Upfield shift (gamma-gauche effect from carbonyl oxygen).
Bulk Methylene	25.8, 29.4-29.6	25.9, 29.2-29.5	Remains largely unchanged, confirming chain integrity.

Visualized Validation Workflows

Diagram 1: Synthesis & Validation Logic

This flow illustrates the decision-making process during structural validation.

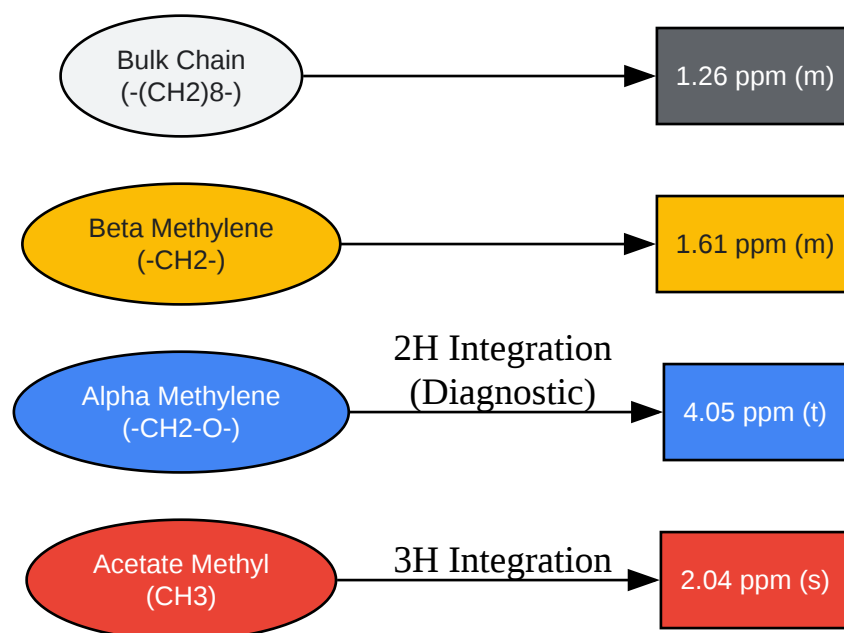


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Caption: Logical decision tree for validating **1,12-Diacetoxydodecane** purity using 1H NMR markers.

Diagram 2: Structure-to-Spectrum Correlation

This diagram maps the physical atoms of the molecule to their specific NMR signals.



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Caption: Mapping of **1,12-Diacetoxydodecane** structural moieties to specific ¹H NMR chemical shifts.

Troubleshooting Common Impurities

When analyzing the product, researchers often encounter specific impurity signals. Use this reference to identify them:

- Mono-acetate (Half-reacted): Look for two triplets of equal intensity: one at 4.05 ppm (ester side) and one at 3.64 ppm (alcohol side).
- Residual Pyridine: Distinct aromatic signals at 8.6, 7.6, and 7.2 ppm.^[2]
- Acetic Acid: Broad singlet at 2.10 ppm (often overlaps with product acetate, check integration carefully).
- Water: Sharp singlet at 1.56 ppm in
(can obscure beta-protons).

Conclusion

For the rigorous validation of **1,12-Diacetoxydodecane**, ¹H NMR offers the superior balance of structural specificity and quantitative capability. While IR and MS are valuable for functional group and mass confirmation, only NMR can definitively rule out mono-acetylated impurities and confirm the integrity of the methylene chain in a single experiment.

References

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Sources

- [1. NP-MRD: 13C NMR Spectrum \(1D, 25 MHz, H2O, predicted\) \(NP0323175\) \[np-mrd.org\]](#)
- [2. NMR Chemical Shifts of Impurities \[sigmaaldrich.com\]](#)
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